

Technical Whitepaper: 4-Bromobenzofuran-5-ol in Advanced API Scaffolding

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Bromobenzofuran-5-ol

Cat. No.: B12092401

[Get Quote](#)

Target Audience: Researchers, Scientists, and Drug Development Professionals
Subject: Supplier Economics, Quality Control, and Downstream Functionalization Workflows

Chemical Profile & Mechanistic Utility

4-Bromobenzofuran-5-ol (CAS: 40432-23-3) is a highly specialized heterocyclic building block with a molecular weight of 213.03 g/mol and a chemical formula of $C_8H_5BrO_2$ ^[1]. The benzofuran core is a privileged scaffold in medicinal chemistry, frequently utilized to enhance the lipophilicity and target-binding affinity of active pharmaceutical ingredients (APIs).

The strategic positioning of the 5-hydroxyl group and the 4-bromo substituent provides an orthogonal handle for late-stage functionalization^[2]. The 5-hydroxyl acts as a critical hydrogen bond donor/acceptor within kinase or receptor binding pockets. Concurrently, the 4-bromo position is electronically activated by the adjacent oxygen, making it an ideal candidate for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Sonogashira, or Buchwald-Hartwig aminations).

Global Supplier Landscape & Price Economics

Procurement of high-purity ($\geq 97\%$) **4-Bromobenzofuran-5-ol** is essential to prevent catalyst poisoning during downstream synthesis. The table below summarizes current market economics and availability from leading chemical suppliers to assist in scale-up budgeting.

Supplier	Brand / Catalog	Purity	Size	Price	Lead Time / Notes
CymitQuimica	Fluorochem (10-F853606)	97%	100 mg	€184.00	Standard Lab Use[1]
CymitQuimica	Fluorochem (10-F853606)	97%	250 mg	€325.00	Standard Lab Use[1]
CymitQuimica	Fluorochem (10-F853606)	97%	1 g	€701.00	Standard Lab Use[1]
CSIC Intranet	BDJHH042018	97%	100 mg	\$68.99	Global Stock
CSIC Intranet	BDJHH042018	97%	250 mg	\$220.99	Global Stock
MilliporeSigma	Synthonix (SY3H99DEF 8BF)	97%	Custom	Inquiry	Room Temp Shipping
BLD Pharm	MFCD22571440	97%	Custom	Inquiry	Online Orders Only[2]

Experimental Protocols: Functionalization Workflow

As a Senior Application Scientist, I emphasize that successful functionalization of **4-Bromobenzofuran-5-ol** requires strict control over the reactive 5-hydroxyl group. The following protocol outlines a self-validating system for a Suzuki-Miyaura cross-coupling workflow.

Step 1: O-Protection (MOM Ether Formation)

- Causality: The free phenolic hydroxyl group can coordinate with palladium (poisoning the catalyst) or undergo undesired deprotonation under basic cross-coupling conditions.

Protecting it with Methoxymethyl chloride (MOM-Cl) ensures stability under basic conditions while allowing for mild acidic deprotection later.

- Protocol: Dissolve **4-Bromobenzofuran-5-ol** (1.0 eq) in anhydrous dichloromethane (DCM). Add N,N-Diisopropylethylamine (DIPEA, 1.5 eq) and cool the mixture to 0°C. Add MOM-Cl (1.2 eq) dropwise. Allow the reaction to warm to room temperature and stir for 2 hours.
- Self-Validation: Perform Thin-Layer Chromatography (TLC) using Hexane/EtOAc (4:1). The reaction is complete when the starting material spot (lower Rf) is fully consumed, replaced by a higher Rf spot corresponding to the protected intermediate.

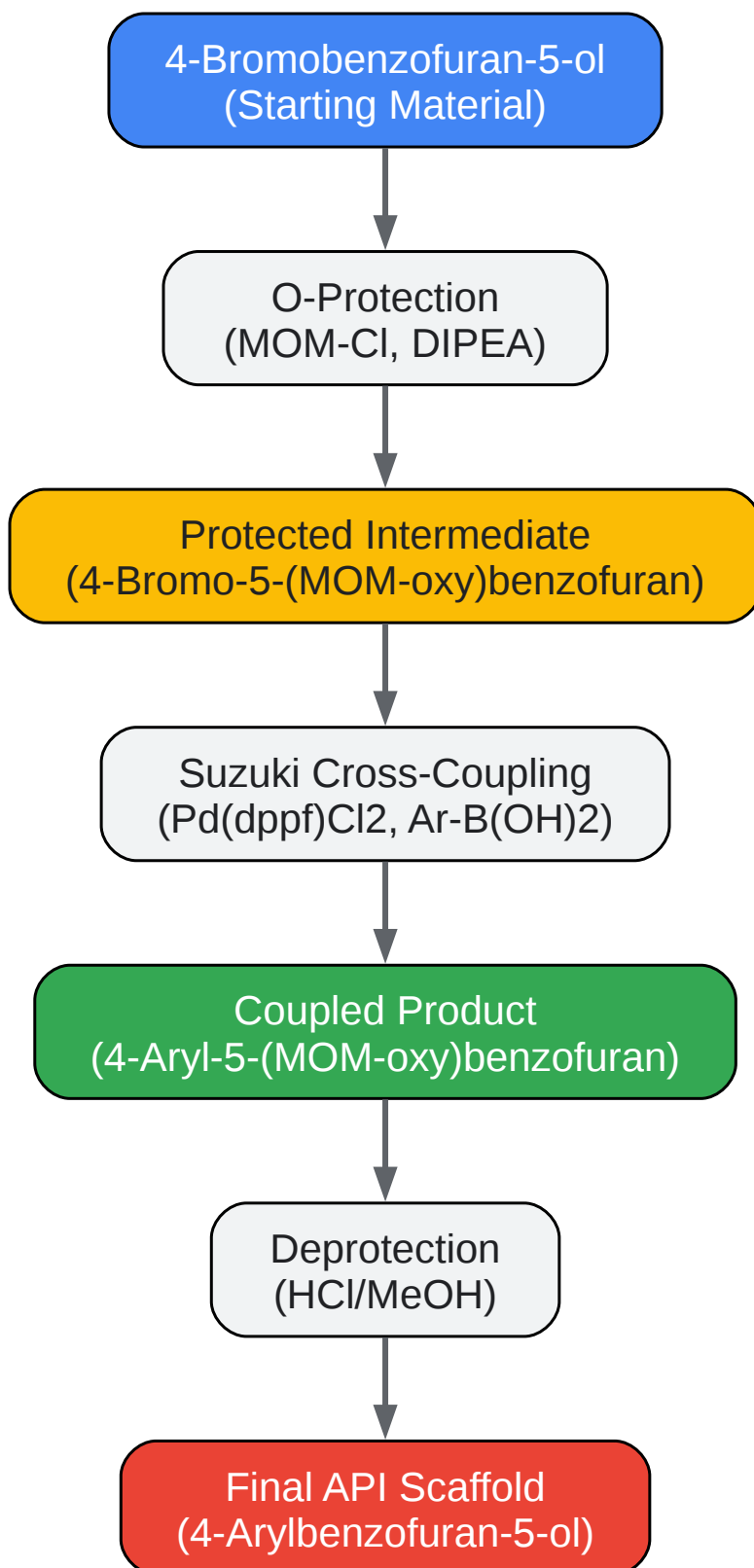
Step 2: Suzuki-Miyaura Cross-Coupling

- Causality: Pd(dppf)Cl₂ is selected as the catalyst because its bulky, bidentate dppf ligand suppresses undesired debromination and facilitates oxidative addition into the sterically hindered 4-position of the benzofuran ring.
- Protocol: Combine the protected intermediate (1.0 eq), the desired arylboronic acid (1.2 eq), K₂CO₃ (2.0 eq), and Pd(dppf)Cl₂ (0.05 eq) in a degassed solvent mixture of 1,4-Dioxane/H₂O (4:1). Heat the mixture at 90°C under an inert argon atmosphere for 12 hours.
- Self-Validation: Analyze the crude mixture via LC-MS. The presence of the target mass (M+H)⁺ confirms successful C-C bond formation.

Step 3: Deprotection to Final Scaffold

- Causality: MOM ethers are highly sensitive to acid. A mild methanolic HCl treatment selectively cleaves the MOM group without disrupting the newly formed biaryl axis or the benzofuran core.
- Protocol: Dissolve the coupled product in methanol. Add 3M HCl (aqueous) and stir at room temperature for 4 hours. Neutralize with saturated NaHCO₃ and extract with EtOAc.
- Self-Validation: Conduct ¹H NMR (DMSO-d₆). The disappearance of the MOM aliphatic singlet (~3.4 ppm) and the reappearance of the broad phenolic OH singlet (~9.5 ppm) confirm successful deprotection.

Mandatory Visualization



[Click to download full resolution via product page](#)

Figure 1: Synthetic workflow for the downstream functionalization of **4-Bromobenzofuran-5-ol**.

Quality Control & Analytical Validation of Raw Material

Before initiating the synthetic workflow, the purchased **4-Bromobenzofuran-5-ol** must be validated to ensure it meets the $\geq 97\%$ purity threshold.

- HPLC Validation: Run a reverse-phase C18 column using a gradient elution of Acetonitrile/Water (with 0.1% TFA). The compound should elute as a single sharp peak with an Area Under Curve (AUC) $> 97\%$.
- NMR Validation: ^1H NMR (CDCl_3 , 400 MHz) must display the characteristic furan ring protons. Look for two distinct doublets ($J \approx 2.2$ Hz) representing the C2 and C3 protons of the benzofuran core, alongside the aromatic protons of the phenyl ring[2].

References

- [1] CymitQuimica. "**4-BROMOBENZOFURAN-5-OL** (CAS: 40432-23-3) Product Information." CymitQuimica. [1](#)
- [2] BLD Pharm. "40432-23-3 | **4-Bromobenzofuran-5-ol**." BLD Pharm. [2](#)
- MilliporeSigma. "**4-bromobenzofuran-5-ol** | 40432-23-3." Sigma-Aldrich.
- CSIC Intranet. "**4-Bromobenzofuran-5-ol** Pricing and Specs." CSIC.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4-BROMOBENZOFURAN-5-OL | CymitQuimica \[cymitquimica.com\]](#)
- [2. 40432-23-3|4-Bromobenzofuran-5-ol|BLD Pharm \[bldpharm.com\]](#)

- To cite this document: BenchChem. [Technical Whitepaper: 4-Bromobenzofuran-5-ol in Advanced API Scaffolding]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12092401/docs#technical-whitepaper-4-bromobenzofuran-5-ol-in-advanced-api-scaffolding\]](https://www.benchchem.com/product/b12092401/docs#technical-whitepaper-4-bromobenzofuran-5-ol-in-advanced-api-scaffolding)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)